

# Adefovir dipivoxil & Peripheral Neuropathy: Key Facts

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## Compound Focus: Adefovir Dipivoxil

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The following table summarizes the core information on this adverse effect for researchers and clinicians.

| Aspect                       | Summary for Troubleshooting & FAQs  |
|------------------------------|---|
| <b>Primary Association</b>   | Adefovir dipivoxil (ADV)-associated <b>Fanconi syndrome</b> [1] [2].                                  |
| <b>Clinical Presentation</b> | Progressive limb weakness, sensory abnormalities (e.g., coldness, heaviness, burning sensations) [1]. |

| **Key Diagnostic Findings** | **EMG/NCS:** Confirms multiple peripheral nerve damages [1]. **Lab Tests:** Hypophosphatemia, hypokalemia, metabolic acidosis, glycosuria, proteinuria [1]. | | **Proposed Mechanism** | ADV impairs proximal renal tubule function → **Fanconi syndrome** → chronic loss of phosphate/electrolytes → **hypophosphatemia** → impaired cellular energy metabolism & nerve function → peripheral neuropathy [1]. | | **Management & Resolution** | 1. **Substitute ADV** with an alternative antiviral (e.g., entecavir). 2. **Supplement phosphate** and other electrolytes. 3. **Monitor EMG & labs;** significant improvement can be seen within 5-6 months [1]. |

## Experimental Data & EMG Parameters

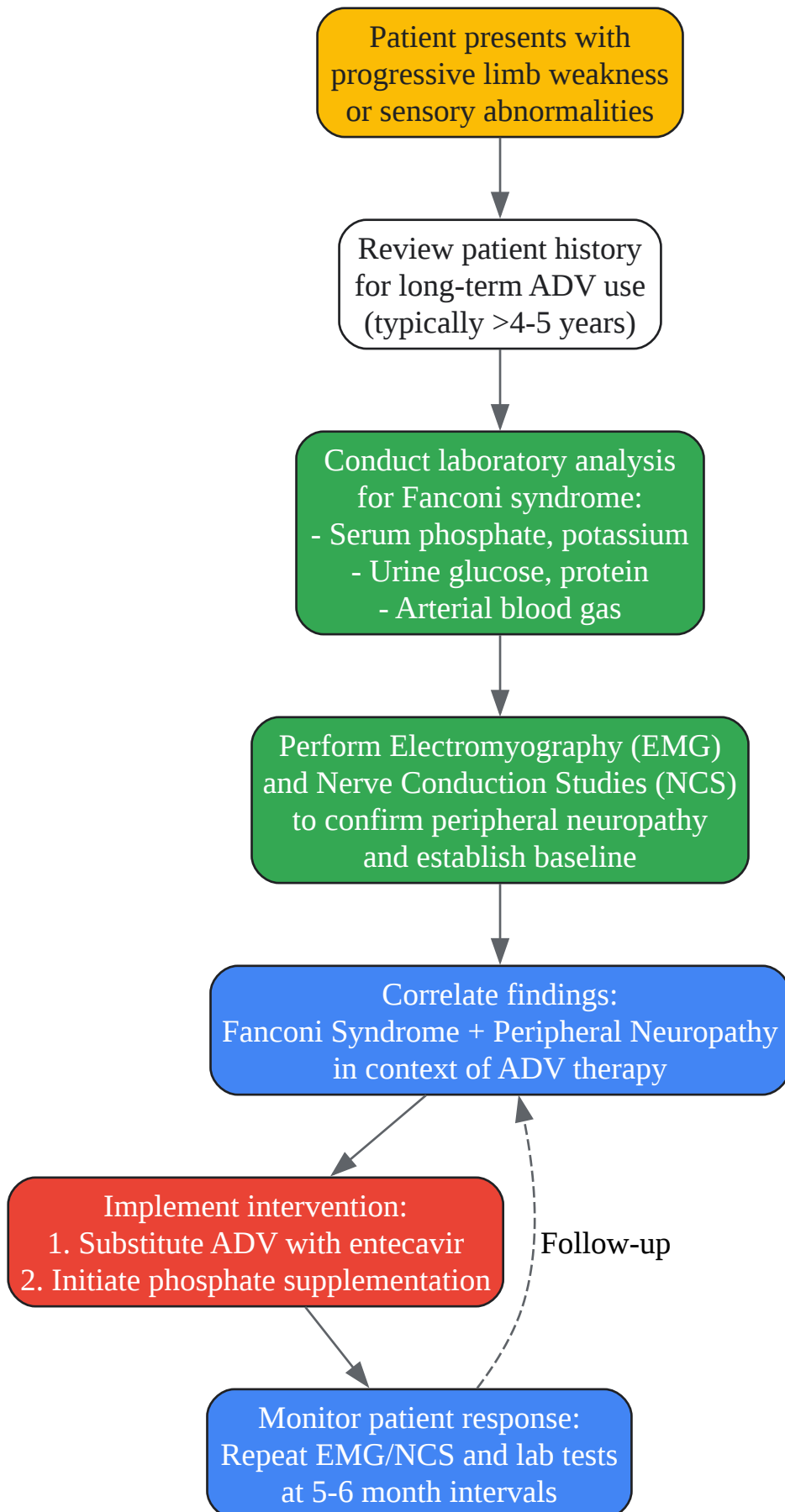
For researchers designing studies or analyzing cases, the following table provides quantitative EMG and laboratory data from a published case report, showing significant improvement after intervention [1].

| Parameter                     | Jul 2023 (Diagnosis)     | Jan 2024 (Follow-up)       | Reference Range | Nerve Tested |
|-------------------------------|--------------------------|----------------------------|-----------------|--------------|
| Phosphate (mmol/L)            | 0.24                     | 0.94                       | 0.85–1.51       | -            |
| CMAP - Peroneal Nerve (mV)    | 2.2 (Right) / ND (Left)  | 1.7 (Right) / 2.3 (Left)   | -               | Peroneal     |
| MCV - Peroneal Nerve (m/s)    | 33 (Right) / ND (Left)   | 34 (Right) / 32 (Left)     | -               | Peroneal     |
| CMAP - Tibial Nerve (mV)      | 3.4 (Left) / 3.7 (Right) | 3.9 (Left) / 3.3 (Right)   | -               | Tibial       |
| SNAP - Sural Nerve ( $\mu$ V) | 12 (Left) / 5 (Right)    | 13.2 (Left) / 16.9 (Right) | -               | Sural        |

**Abbreviations:** CMAP: Compound Muscle Action Potential; MCV: Motor Conduction Velocity; SNAP: Sensory Nerve Action Potential; ND: Not Detected.

## Diagnostic & Experimental Protocol

Based on the case report, here is a recommended workflow for diagnosing and investigating ADV-associated peripheral neuropathy.



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## Key Takeaways for Your Content

- **Primary Cause:** Peripheral neuropathy is not a direct effect of adefovir but a consequence of **drug-induced Fanconi syndrome** leading to hypophosphatemia [1].
- **Confirmation:** Diagnosis requires **corroborating EMG findings with laboratory evidence** of renal tubular dysfunction [1].
- **Reversibility:** The condition is treatable; neurological and EMG parameters show **significant improvement** upon ADV discontinuation and supplementation [1].

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## References

1. Adefovir dipivoxil-associated Fanconi syndrome combined ... [pmc.ncbi.nlm.nih.gov]

2. Adefovir dipivoxil induced hypophosphatemic osteomalacia in ...

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